

Electronic Properties of First-Generation Grubbs Catalyst: An In-depth Technical Guide

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Compound of Interest

Compound Name: Grubbs Catalyst 1st Generation

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core electronic properties of the first-generation Grubbs catalyst, a cornerstone in the field of olefin metathesis. This document delves into the synthesis, catalytic mechanism, and detailed experimental and computational characterization of this pioneering organometallic complex. All quantitative data is presented in structured tables for ease of comparison, and key processes are visualized through detailed diagrams.

Introduction

The first-generation Grubbs catalyst, formally known as benzylidene-bis(tricyclohexylphosphine)dichlororuthenium ($[\text{RuCl}_2(\text{PCy}_3)_2(\text{CHPh})]$), has revolutionized synthetic organic chemistry by providing a highly functional group tolerant and efficient catalyst for olefin metathesis. Its unique electronic structure governs its reactivity and catalytic efficiency. Understanding these electronic properties is paramount for optimizing existing synthetic routes and designing novel catalytic systems. This guide explores the fundamental electronic characteristics of this catalyst through experimental and theoretical lenses.

Synthesis of Grubbs Catalyst (First Generation)

The synthesis of the first-generation Grubbs catalyst is a well-established procedure in organometallic chemistry. A common and effective method involves the reaction of a ruthenium(II) phosphine complex with a carbene source.

One-Pot Synthesis Protocol

A widely adopted one-pot synthesis was developed by the Grubbs group.

Reactants:

- $\text{RuCl}_2(\text{PPh}_3)_3$ (Ruthenium(II) dichloro-tris(triphenylphosphine))
- Phenyldiazomethane ($\text{PhCH}=\text{N}_2$)
- Tricyclohexylphosphine (PCy_3)

Procedure:

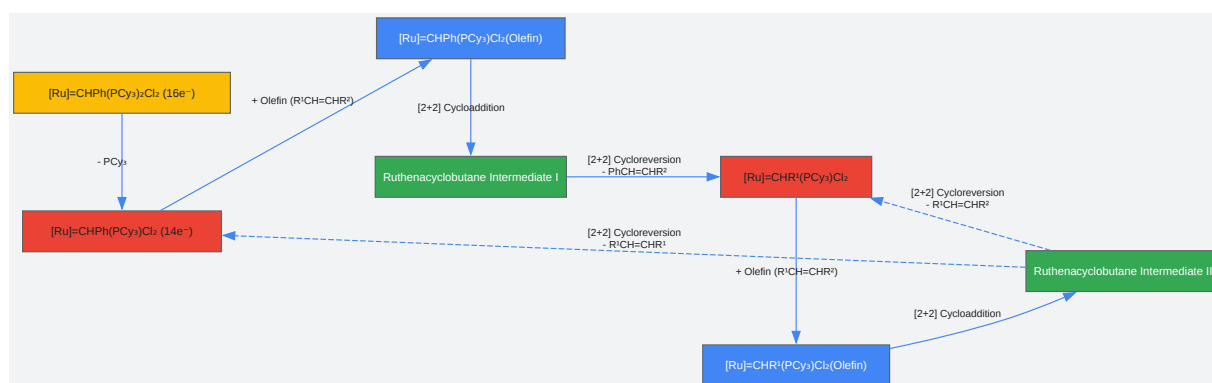
- A solution of $\text{RuCl}_2(\text{PPh}_3)_3$ in a suitable solvent (e.g., dichloromethane) is prepared under an inert atmosphere.
- Phenyldiazomethane is added to the solution, leading to the formation of a ruthenium-carbene intermediate.
- Tricyclohexylphosphine is then introduced to the reaction mixture. The more basic and sterically demanding PCy_3 ligands displace the triphenylphosphine ligands to yield the final, more stable first-generation Grubbs catalyst.
- The product is typically purified by column chromatography.

An alternative and safer approach avoids the use of the explosive phenyldiazomethane, employing instead a diazoalkane precursor or other carbene transfer reagents.

The Olefin Metathesis Catalytic Cycle

The catalytic cycle of olefin metathesis mediated by the first-generation Grubbs catalyst is a well-studied process that proceeds through a series of distinct intermediates. The currently accepted mechanism is the Chauvin mechanism, which involves a series of [2+2] cycloaddition and cycloreversion steps.

The initiation of the catalyst involves the dissociation of one of the bulky tricyclohexylphosphine (PCy_3) ligands to generate a highly reactive 14-electron intermediate. This intermediate then coordinates with an olefin substrate to enter the catalytic cycle.



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Caption: The catalytic cycle of olefin metathesis with the first-generation Grubbs catalyst.

Experimental Characterization of Electronic Properties

Several experimental techniques are employed to probe the electronic structure and properties of the first-generation Grubbs catalyst.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within the molecule. The first-generation Grubbs catalyst exhibits characteristic absorption bands in the visible and ultraviolet regions.

Experimental Protocol:

- **Instrumentation:** A dual-beam UV-Vis spectrophotometer.
- **Sample Preparation:** A dilute solution of the catalyst (e.g., 0.10 mM) is prepared in a UV-grade solvent such as dichloromethane (CH_2Cl_2) under an inert atmosphere (e.g., argon).
- **Measurement:** The absorption spectrum is recorded over a relevant wavelength range (e.g., 250-800 nm).
- **Kinetic Studies:** For monitoring reaction kinetics, spectra are recorded at regular time intervals.

Parameter	Value	Reference
$\lambda_{\text{max 1}}$	334 nm	
Molar Absorptivity (ϵ) at $\lambda_{\text{max 1}}$	8750 M ⁻¹ cm ⁻¹	
$\lambda_{\text{max 2}}$ (weak)	514 nm	
Observed Catalyst Transformation Rate Constant (k_{obs})	$7.48 \times 10^{-5} \text{ s}^{-1}$ (in CH_2Cl_2 at 25°C)	

The strong absorbance at 334 nm is attributed to a metal-to-ligand charge transfer (MLCT) from the ruthenium center to the benzylidene ligand. The weaker band at longer wavelengths is also considered to be an MLCT transition.

Cyclic Voltammetry

Cyclic voltammetry (CV) is a powerful electrochemical technique used to investigate the redox properties of the catalyst, providing information about the accessibility of different oxidation states of the ruthenium center.

Experimental Protocol:

- **Instrumentation:** A potentiostat with a three-electrode setup (working, reference, and counter electrodes).
- **Electrochemical Cell:** A standard three-electrode cell. A glassy carbon or platinum electrode is typically used as the working electrode, a platinum wire as the counter electrode, and a silver/silver chloride (Ag/AgCl) or saturated calomel electrode (SCE) as the reference electrode.
- **Electrolyte Solution:** A solution of the catalyst (e.g., 0.8 mM) in a dry, degassed solvent (e.g., dichloromethane) containing a supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate, $[N(nBu)_4][PF_6]$).
- **Measurement:** The potential is swept linearly from an initial to a final potential and then back at a specific scan rate (e.g., 20 to 2000 mV/s).

Parameter	Value (vs. Fc/Fc+)	Reference
Oxidation Potential (Epa)	Varies with scan rate	
Reduction Potential (Epc)	Varies with scan rate	

Studies have shown a one-electron Ru(II)/Ru(III) oxidation process for Grubbs-type catalysts. The reversibility of this process is dependent on the scan rate and the specific ligands on the ruthenium center.

X-ray Photoelectron Spectroscopy (XPS)

XPS is a surface-sensitive technique that provides information about the elemental composition and the chemical (oxidation) state of the elements within the catalyst.

Experimental Protocol:

- **Instrumentation:** An XPS instrument equipped with a monochromatic X-ray source (e.g., Al K α).
- **Sample Preparation:** A thin film of the catalyst is deposited on a conductive substrate (e.g., silicon wafer or gold foil) or a powdered sample is pressed into a pellet. The sample is introduced into an ultra-high vacuum (UHV) chamber.
- **Measurement:** The sample is irradiated with X-rays, causing the emission of core-level electrons. The kinetic energy of these photoelectrons is measured by an electron energy analyzer. The binding energy is then calculated, which is characteristic of the element and its chemical environment.
- **Data Analysis:** The resulting spectrum is a plot of the number of detected electrons versus their binding energy. High-resolution scans of the Ru 3d, Cl 2p, and P 2p regions provide detailed information about the electronic environment of these atoms.

While specific XPS data for the first-generation Grubbs catalyst is not readily available in the provided search results, the general protocol for organometallic complexes is as described. This technique can be particularly useful for studying catalyst degradation pathways.

Computational Insights into Electronic Properties

Density Functional Theory (DFT) and other computational methods have been instrumental in elucidating the electronic structure and reaction mechanisms of the Grubbs catalyst.

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding the reactivity of the catalyst. The energy and composition of these orbitals determine the catalyst's ability to interact with olefin substrates. DFT calculations can provide valuable information on the HOMO-LUMO gap, which is related to the kinetic stability of the complex.

While specific HOMO-LUMO energy values for the first-generation Grubbs catalyst were not found in the provided search results, DFT studies on similar ruthenium carbene complexes indicate that the HOMO is typically centered on the Ru-C bond and the d-orbitals of the ruthenium atom, while the LUMO is often a π^* orbital of the carbene ligand.

Bond Dissociation Energies and Activation Energies

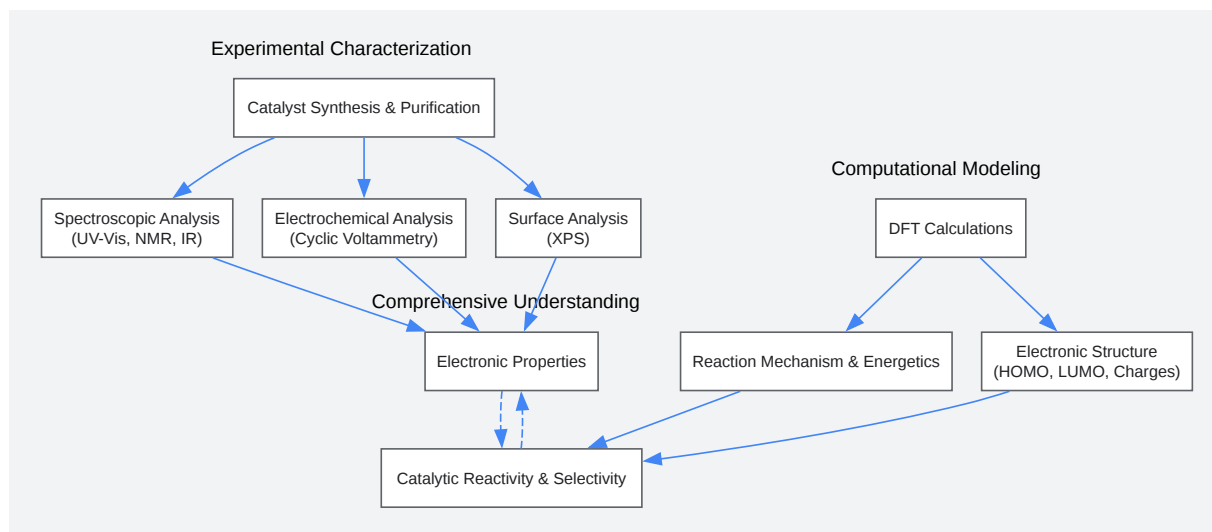
Computational studies have been crucial in quantifying the energetics of the catalytic cycle.

Parameter	Calculated Value (kcal/mol)	Reference
Phosphine (PCy ₃) Bond Dissociation Energy	~23-28	
Activation Energy for Ruthenacyclobutane Formation	Varies with substrate	

The dissociation of a phosphine ligand is the rate-determining step for catalyst initiation, and its energy barrier has been a focus of many computational studies. The activation energy for the formation of the ruthenacyclobutane intermediate is also a critical parameter that influences the overall catalytic turnover frequency.

Logical Relationships and Workflows

The investigation of the electronic properties of the Grubbs catalyst involves a synergistic interplay between experimental and computational approaches.



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Caption: Workflow for investigating the electronic properties of the Grubbs catalyst.

Conclusion

The electronic properties of the first-generation Grubbs catalyst are a result of a delicate balance of steric and electronic factors. The electron-rich ruthenium center, the nature of the phosphine and carbene ligands, and the dynamic process of ligand dissociation all contribute to its remarkable catalytic activity in olefin metathesis. A thorough understanding of these properties, achieved through a combination of advanced experimental techniques and computational modeling, is essential for the continued development of more efficient and selective catalysts for a wide range of applications in chemical synthesis and drug development.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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